



Application Notes and Protocols for a Novel Dosimetry System

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Compound of Interest		
Compound Name:	ET516	
Cat. No.:	B12385481	Get Quote

Reference: The following application notes and protocols are based on the research paper SU-E-T-516: Investigation of a Novel Radiochromic Radiation Reporting System Utilizing the Reduction of Ferric Ion. It is important to note that the "**ET516**" dosimetry system appears to be a research designation and not a commercially available product.

Application Notes

This novel dosimetry system operates on a "reverse-Fricke" principle. In contrast to the standard Fricke dosimeter where ferrous ions (Fe²⁺) are oxidized to ferric ions (Fe³⁺) upon irradiation, this system utilizes the radiation-induced reduction of ferric ions (Fe³⁺) to ferrous ions (Fe²⁺). The resulting ferrous ions then react with 1,10-phenanthroline to form a colored complex, which can be quantified using spectrophotometry.[1]

The system is nearly water equivalent, making it suitable for applications in radiation therapy and other areas where dose measurement in a water-like medium is critical.[1] The two formulations, A and B, have been shown to have a linear dose response up to 25 Gy.[1]

Key Features:

- Principle: Radiation-induced reduction of Fe³⁺ to Fe²⁺.
- Detection Method: Spectrophotometric measurement of the Fe²⁺-phenanthroline complex.[2]
 [3][4][5]



- Dose Range: Linear response up to 25 Gy.[1]
- Tissue Equivalence: Nearly water equivalent.[1]
- Readout: Immediate color formation upon irradiation allows for timely dose measurement.

Experimental ProtocolsI. Preparation of Reagents

A. Formulation A Stock Solution:

- 1,10-Phenanthroline (14 mM): Dissolve the appropriate amount of 1,10-phenanthroline in deionized water. Gentle heating may be required to fully dissolve the reagent.[4][5]
- Ethanol (42 mM): Prepare a 42 mM ethanol solution in deionized water.
- Ammonium Ferric Oxalate (57 mM): Dissolve ammonium ferric oxalate in deionized water.
 Protect this solution from light to prevent premature reduction of the ferric ions.
- Final Formulation A: Mix the three solutions to achieve the final concentrations in the desired total volume.[1]

B. Formulation B Stock Solution:

- 1,10-Phenanthroline (27 mM): Prepare a 27 mM solution of 1,10-phenanthroline in deionized water.[1]
- Ethanol (42 mM): Prepare a 42 mM ethanol solution in deionized water.[1]
- Ammonium Ferric Oxalate (28 mM): Prepare a 28 mM solution of ammonium ferric oxalate in deionized water, protecting it from light.[1]
- Final Formulation B: Mix the three solutions to achieve the final concentrations in the desired total volume.[1]

II. Irradiation Procedure



- Sample Preparation: Dispense the prepared dosimetry solutions (Formulation A or B) into suitable, optically clear vials or cuvettes.
- Irradiation: Expose the samples to a calibrated radiation source, such as a Cobalt-60 unit, for the desired doses (e.g., 0, 1, 5, 10, 15, 20, and 25 Gy).[1] A non-irradiated sample should be used as a control (0 Gy).
- Post-Irradiation: The colored complex forms immediately upon irradiation.[1]

III. Data Acquisition and Analysis

- Spectrophotometer Setup: Set the spectrophotometer to measure absorbance in the visible range (450-650 nm).[1] Use the non-irradiated control sample to blank the instrument.
- Absorbance Measurement: Measure the absorbance of the irradiated samples. The peak
 maximum absorbance for the Fe²⁺-phenanthroline complex is at 512 nm.[1]
- Data Analysis:
 - Plot the absorbance at 512 nm as a function of the absorbed dose.
 - Perform a linear regression on the data to determine the dose-response curve and the R-squared value to assess linearity.[1]

Data Presentation

Table 1: Composition of Dosimetry Formulations

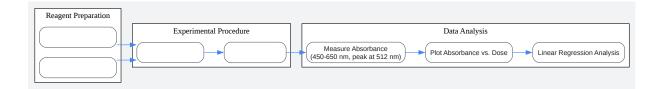
Component	Formulation A Concentration	Formulation B Concentration
1,10-Phenanthroline	14 mM	27 mM
Ethanol	42 mM	42 mM
Ammonium Ferric Oxalate	57 mM	28 mM

Table 2: Performance Characteristics



Parameter	Formulation A	Formulation B
Peak Absorbance Wavelength	512 nm	512 nm
Linear Dose Response Range	up to 25 Gy	up to 25 Gy
Linearity (R²)	0.98	0.97
Effective Atomic Number (Zeff)	7.65	7.52
(Reference: Water Zeff = 7.42)		

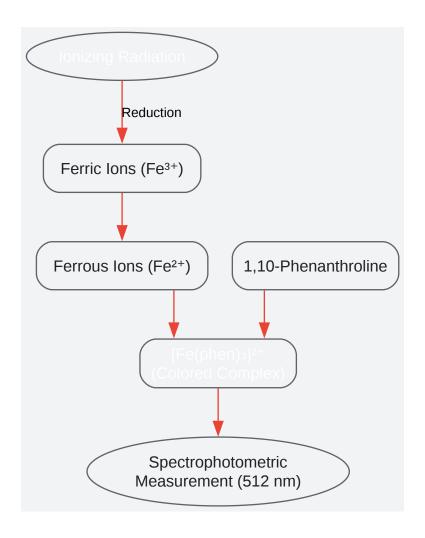
Mandatory Visualizations



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Caption: Experimental workflow for the **ET516** dosimetry system.





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